

# Safe Disposal of Bis(trifluoromethylsulfonyl)methane: A Procedural Guide

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## Compound of Interest

Compound Name: *Bis(trifluoromethylsulphonyl)methane*  
*ne*

Cat. No.: *B1329319*

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For Immediate Reference: Key Safety and Disposal Information

Proper management of bis(trifluoromethylsulfonyl)methane is critical for laboratory safety. This guide provides detailed procedures for the safe handling and disposal of this compound, intended for researchers, scientists, and professionals in drug development. Adherence to these protocols is essential to mitigate risks and ensure regulatory compliance.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of bis(trifluoromethylsulfonyl)methane is provided in the table below for quick reference.

Property	Value
CAS Number	428-76-2 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>3</sub> H <sub>2</sub> F <sub>6</sub> O <sub>4</sub> S <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	280.17 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Off-white to beige crystalline solid <a href="#">[1]</a>
Melting Point	32-36 °C <a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	191 °C @ 745 Torr <a href="#">[3]</a>
Hazards	Causes skin irritation, serious eye irritation, and may cause respiratory irritation. <a href="#">[4]</a>

## Core Disposal Procedure

The recommended and safest method for the disposal of bis(trifluoromethylsulfonyl)methane is through a licensed professional waste disposal service. Do not attempt to dispose of this chemical down the drain or with general laboratory waste.

### Step 1: Personal Protective Equipment (PPE)

Before handling bis(trifluoromethylsulfonyl)methane, ensure you are wearing the appropriate personal protective equipment:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat is required.
- Respiratory Protection: Use in a well-ventilated area, such as a fume hood. If significant dust is present, a respirator may be necessary.

### Step 2: Waste Collection and Storage

- Container: Place waste bis(trifluoromethylsulfonyl)methane into a clearly labeled, sealable container. The container must be compatible with the chemical.
- Labeling: The label should include:
  - The full chemical name: "Bis(trifluoromethylsulfonyl)methane"
  - CAS Number: "428-76-2"
  - Hazard symbols (irritant).
  - The date of waste generation.
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure waste accumulation area, away from incompatible materials.

#### Step 3: Arranging for Professional Disposal

Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to arrange for pickup and proper disposal of the waste. Follow all institutional and local regulations for hazardous waste disposal.

## Emergency Procedures: Spill Management

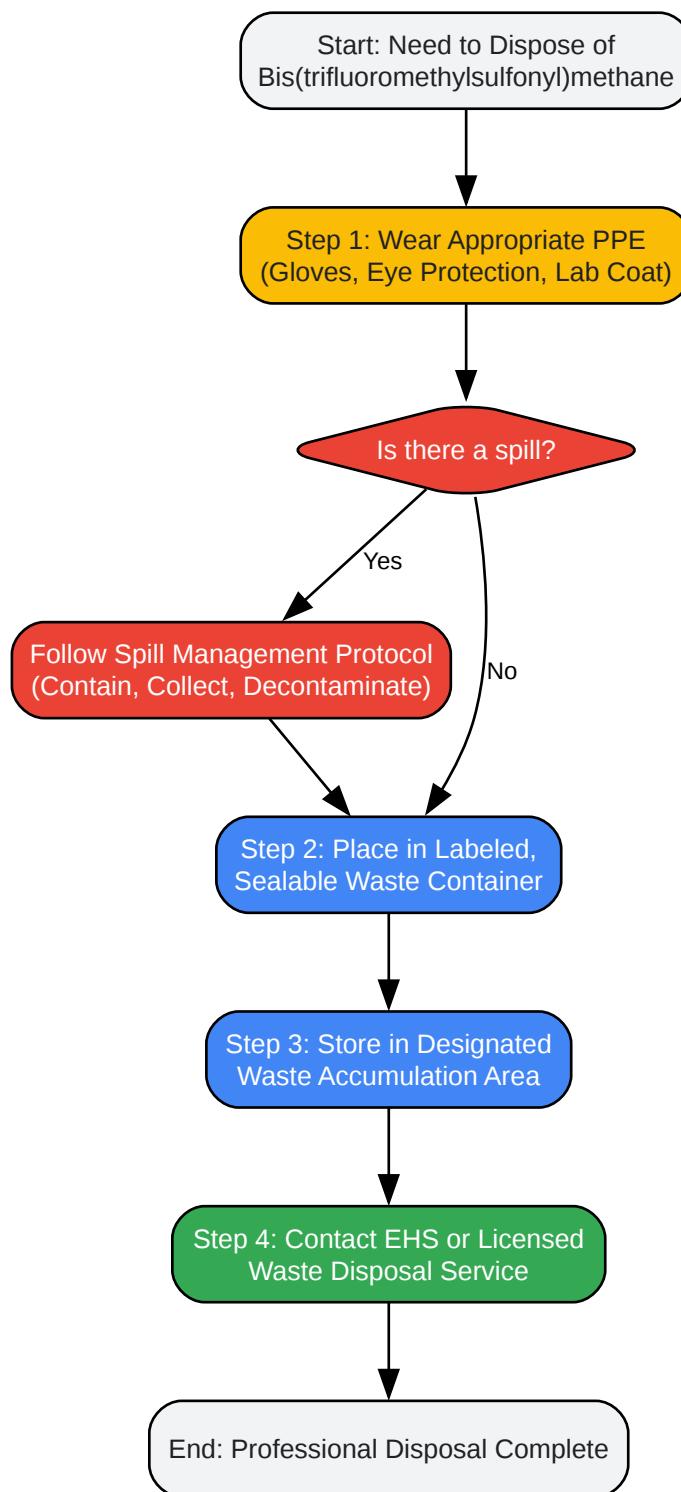
In the event of a spill, follow these procedures immediately:

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Use an inert absorbent material (e.g., vermiculite, sand, or earth) to contain the spill. Do not use combustible materials such as paper towels as the primary absorbent.
- Collect: Carefully sweep or scoop the absorbed material into a labeled waste container. Avoid creating dust.
- Decontaminate: Clean the spill area with a suitable solvent (e.g., isopropanol or ethanol) and then with soap and water. Collect all cleaning materials as hazardous waste.

- Report: Report the spill to your laboratory supervisor and EHS department.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of bis(trifluoromethylsulfonyl)methane.

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Caption: Logical workflow for the disposal of bis(trifluoromethylsulfonyl)methane.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. Bis[(trifluoromethyl)sulfonyl]methane 97.00% | CAS: 428-76-2 | AChemBlock [achemblock.com]
- 3. 428-76-2 CAS MSDS (bis(trifluoromethylsulphonyl)methane) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 428-76-2 Cas No. | Bis(trifluoromethanesulphonyl)methane | Apollo [store.apolloscientific.co.uk]
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